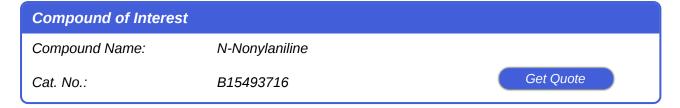


# Comparative study of N-alkylaniline corrosion inhibition efficiency.

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# Comparative Study of N-Alkylaniline Corrosion Inhibition Efficiency

A Comprehensive Guide for Researchers and Scientists in Drug Development and Materials Science

The escalating issue of metal corrosion poses a significant challenge across various industries, including chemical processing, oil and gas, and infrastructure. The use of organic corrosion inhibitors is a well-established and effective strategy to mitigate this degradation. Among these, N-alkylanilines have emerged as a promising class of inhibitors due to their ability to adsorb onto metal surfaces and form a protective barrier. This guide provides an objective comparison of the corrosion inhibition efficiency of various N-alkylanilines, supported by experimental data, to assist researchers in selecting and developing effective corrosion management strategies.

# Performance Comparison of N-Alkylanilines as Corrosion Inhibitors

The inhibition efficiency of N-alkylanilines is influenced by several factors, including the length of the alkyl chain, the concentration of the inhibitor, the nature of the corrosive medium, and the temperature. The following table summarizes the quantitative data from various studies on the performance of different N-alkylanilines as corrosion inhibitors for mild steel and N80 steel in acidic environments.



Inhibitor	<b>Concentr</b> ation	Corrosive Medium	Temperat ure (°C)	Inhibition Efficiency (%)	Test Method	Referenc e
N- Methylanili ne	Not Specified	HCI	Not Specified	Good	SEM	[1]
2-Ethyl aniline	95 mM	15% HCl	Room Temp.	78.3	Weight Loss	[2]
95 mM	15% HCl	Room Temp.	>78.3 (from Icorr)	Potentiody namic Polarizatio n	[2]	
Optimum	15% HCI	60	62.1	Weight Loss	[2]	_
Optimum	15% HCI	110	48.9	Weight Loss	[2]	
2,4- Dimethyl aniline	95 mM	15% HCl	Room Temp.	77.3	Weight Loss	[2]
95 mM	15% HCl	Room Temp.	>77.3 (from Icorr)	Potentiody namic Polarizatio n	[2]	
Optimum	15% HCI	60	51.7	Weight Loss	[2]	_
Optimum	15% HCI	110	44.7	Weight Loss	[2]	_
N- Butylaniline	1.5 g/L	10% HCI	40 - 60	~50	Weight Loss	[3]
1.5 g/L	15% HCl	40 - 60	~50	Weight Loss	[3]	-



#### **Key Observations:**

- Effect of Alkyl Substitution: The introduction of alkyl groups to the aniline molecule generally enhances corrosion inhibition efficiency. For instance, both 2-ethyl aniline and 2,4-dimethyl aniline show significant inhibition properties.[2]
- Concentration Dependence: The inhibition efficiency of N-alkylanilines typically increases with concentration up to an optimal point, after which it may plateau.[2]
- Temperature Effect: The performance of these inhibitors is sensitive to temperature.
   Generally, inhibition efficiency tends to decrease at higher temperatures, likely due to increased desorption from the metal surface.
- Inhibitor Type: Potentiodynamic polarization studies suggest that N-alkylanilines often act as mixed-type inhibitors, meaning they suppress both the anodic (metal dissolution) and cathodic (hydrogen evolution) reactions of the corrosion process.[2]

## **Experimental Protocols**

The data presented in this guide is derived from established corrosion testing methodologies, primarily weight loss measurements and electrochemical techniques.

## **Weight Loss Method**

This gravimetric method provides a direct measure of corrosion rate and inhibitor efficiency.

#### Materials and Equipment:

- Metal coupons (e.g., mild steel, N80 steel) of known dimensions and surface area.
- Corrosive solution (e.g., 15% HCl).
- N-alkylaniline inhibitors.
- Analytical balance.
- Water bath or thermostat for temperature control.



Desiccator.

#### Procedure:

- Coupon Preparation: Mechanically polish the metal coupons with a series of emery papers of decreasing grit size, degrease with a suitable solvent (e.g., acetone), wash with distilled water, and dry.
- Initial Weighing: Accurately weigh the prepared coupons using an analytical balance.
- Immersion: Immerse the coupons in the corrosive solution with and without the addition of the N-alkylaniline inhibitor at a specific concentration. The tests are conducted for a predetermined period (e.g., 6 hours) and at a constant temperature.
- Final Weighing: After the immersion period, remove the coupons, clean them to remove corrosion products (e.g., using a cleaning solution containing HCl and a restrainer), wash with distilled water and acetone, dry, and reweigh.
- Calculation of Inhibition Efficiency (IE%): IE% = [(W<sub>0</sub> W<sub>i</sub>) / W<sub>0</sub>] x 100 Where:
  - W<sub>0</sub> is the weight loss of the coupon in the uninhibited solution.
  - W<sub>i</sub> is the weight loss of the coupon in the inhibited solution.

### **Electrochemical Methods**

Electrochemical techniques such as potentiodynamic polarization and electrochemical impedance spectroscopy (EIS) provide insights into the corrosion mechanism and the inhibitor's mode of action.

#### Apparatus:

- A three-electrode electrochemical cell:
  - Working Electrode (WE): The metal specimen (e.g., mild steel).
  - Reference Electrode (RE): Saturated Calomel Electrode (SCE) or Ag/AgCl electrode.



- Counter Electrode (CE): Platinum or graphite electrode.
- Potentiostat/Galvanostat.
- Computer with relevant software for data acquisition and analysis.

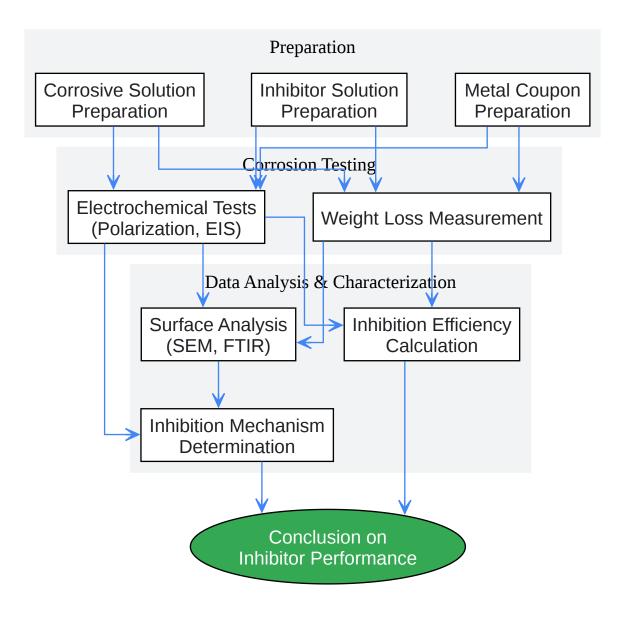
#### Potentiodynamic Polarization Procedure:

- Electrode Preparation: Prepare the working electrode by polishing and cleaning as described in the weight loss method.
- Cell Setup: Assemble the three-electrode cell with the corrosive solution containing the desired concentration of the N-alkylaniline inhibitor.
- Open Circuit Potential (OCP): Allow the system to stabilize by monitoring the OCP until it reaches a steady state.
- Polarization Scan: Apply a potential scan, typically from a potential cathodic to the OCP to a
  potential anodic to the OCP, at a slow scan rate (e.g., 1 mV/s).
- Data Analysis: Plot the resulting current density as a function of the applied potential (Tafel
  plot). The corrosion current density (Icorr) is determined by extrapolating the linear portions
  of the anodic and cathodic curves to the corrosion potential (Ecorr).
- Calculation of Inhibition Efficiency (IE%): IE% = [(Icorro Icorri) / Icorro] x 100 Where:
  - Icorro is the corrosion current density in the uninhibited solution.
  - Icorri is the corrosion current density in the inhibited solution.

## **Experimental Workflow**

The following diagram illustrates the general workflow for evaluating the corrosion inhibition efficiency of N-alkylanilines.





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Caption: General experimental workflow for evaluating N-alkylaniline corrosion inhibitors.

### Conclusion

N-alkylanilines demonstrate considerable potential as effective corrosion inhibitors for steel in acidic environments. The efficiency of these compounds is closely linked to their molecular structure, concentration, and the surrounding environmental conditions. This guide provides a foundational understanding of their comparative performance and the experimental methodologies used for their evaluation. Further research focusing on a wider range of N-alkylanilines with varying alkyl chain lengths and substitution patterns under diverse corrosive



conditions is essential for the development of next-generation, high-performance corrosion inhibitors.

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